

3-Phenyl-1-pentene CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 3-Phenyl-1-pentene

Cat. No.: B012858

[Get Quote](#)

An In-depth Technical Guide to 3-Phenyl-1-pentene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Phenyl-1-pentene**. While this compound serves as a valuable model in chemical research, it is important to note that, to date, there is limited publicly available information regarding its specific applications in drug development or its interaction with biological signaling pathways.

Core Chemical and Physical Data

The fundamental properties of **3-Phenyl-1-pentene** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Citation(s)
CAS Number	19947-22-9	[1]
Molecular Formula	C ₁₁ H ₁₄	[1]
Molecular Weight	146.23 g/mol	[1]
IUPAC Name	pent-1-en-3-ylbenzene	[1]
Synonyms	(1-Ethyl-2-propenyl)benzene, 1-Pentene, 3-phenyl-, Benzene, (1-ethylallyl)-	[2]
Boiling Point	190.1°C at 760mmHg	[2]
Density	0.872 g/cm ³	[2]

Synthesis and Characterization

3-Phenyl-1-pentene is a phenyl-substituted alkene that can be synthesized through various established methods in organic chemistry. As a model compound, its characterization is crucial for confirming its structure and purity.[3]

General Synthesis Approach:

While specific, detailed experimental protocols for the synthesis of **3-Phenyl-1-pentene** are not extensively published, a general approach involves the formation of a carbon-carbon bond between a phenyl group and a five-carbon chain with a terminal double bond. One plausible method is the Grignard reaction, where a phenylmagnesium halide is reacted with an appropriate pentenal or pentenone derivative, followed by dehydration.

Experimental Workflow for Characterization:

The structural confirmation of **3-Phenyl-1-pentene** typically involves a combination of spectroscopic techniques.[3] The following workflow outlines the standard characterization process.

Caption: General experimental workflow for the synthesis and structural characterization of **3-Phenyl-1-pentene**.

Applications and Biological Activity

3-Phenyl-1-pentene is primarily utilized as a model compound in the study of alkene chemistry and catalytic reactions.[3] Its structure, featuring both an alkene and a phenyl group, allows researchers to investigate reaction mechanisms such as electrophilic additions and the influence of the phenyl group on reactivity.[3]

Currently, there is a lack of significant research into the biological activity of **3-Phenyl-1-pentene**. Consequently, no specific signaling pathways involving this compound have been identified, and it is not presently considered a candidate for drug development. Phenyl-substituted compounds, as a broad class, have diverse applications in materials science and are scaffolds in some pharmacologically active molecules.[3] However, these general applications do not directly translate to specific biological functions for **3-Phenyl-1-pentene** itself.

Safety and Handling

Based on available safety data sheets, **3-Phenyl-1-pentene** is considered a combustible liquid.[4] Standard laboratory safety protocols should be followed when handling this compound, including the use of personal protective equipment such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area.[4]

Conclusion

3-Phenyl-1-pentene is a well-characterized organic compound with a defined CAS number and molecular weight. Its primary role in the scientific community is as a model compound for fundamental studies in organic chemistry. For researchers in drug development, while the phenyl-alkene scaffold is of general interest, there is currently no evidence to suggest that **3-Phenyl-1-pentene** has specific biological activity or therapeutic potential. Future research may uncover novel applications for this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenyl-1-pentene | C₁₁H₁₄ | CID 29871 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bocsci.com [bocsci.com]
- 3. 3-Phenyl-1-pentene | 19947-22-9 | Benchchem [benchchem.com]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [3-Phenyl-1-pentene CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012858#3-phenyl-1-pentene-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com